

# An In-depth Technical Guide to 2-Methylbenzenesulfonic Acid (CAS 88-20-0)

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## Compound of Interest

Compound Name: 2-Methylbenzenesulfonic acid

Cat. No.: B008403

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Methylbenzenesulfonic acid**, also known as o-toluenesulfonic acid, is an organosulfur compound with the chemical formula  $C_7H_8O_3S$ .<sup>[1][2]</sup> As a member of the aromatic sulfonic acid family, it is a strong organic acid widely utilized as a catalyst and an intermediate in various chemical syntheses.<sup>[3][4][5]</sup> Its properties make it a valuable reagent in the pharmaceutical, dye, and polymer industries. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, applications, and safety information.

## Chemical and Physical Properties

**2-Methylbenzenesulfonic acid** is a solid at room temperature and is soluble in water and other polar organic solvents.<sup>[3][6]</sup> The sulfonic acid group confers strong acidic properties, making it significantly more acidic than carboxylic acids.<sup>[7]</sup>

## Table 1: Physical and Chemical Properties of 2-Methylbenzenesulfonic Acid

Property	Value	Reference
CAS Number	88-20-0	[1][2][8]
Molecular Formula	C <sub>7</sub> H <sub>8</sub> O <sub>3</sub> S	[1][2]
Molecular Weight	172.20 g/mol	[1][2]
Melting Point	67.5°C	[9]
Boiling Point	272.52°C (rough estimate)	[9]
Density	1.3692 (rough estimate)	[9]
pKa	-0.53 ± 0.15 (Predicted)	[9]
Water Solubility	488.9 g/L (at 32.5 °C)	[9]
LogP	-0.0473 to 1.24172	[2][10]

**Table 2: Identification and Descriptors**

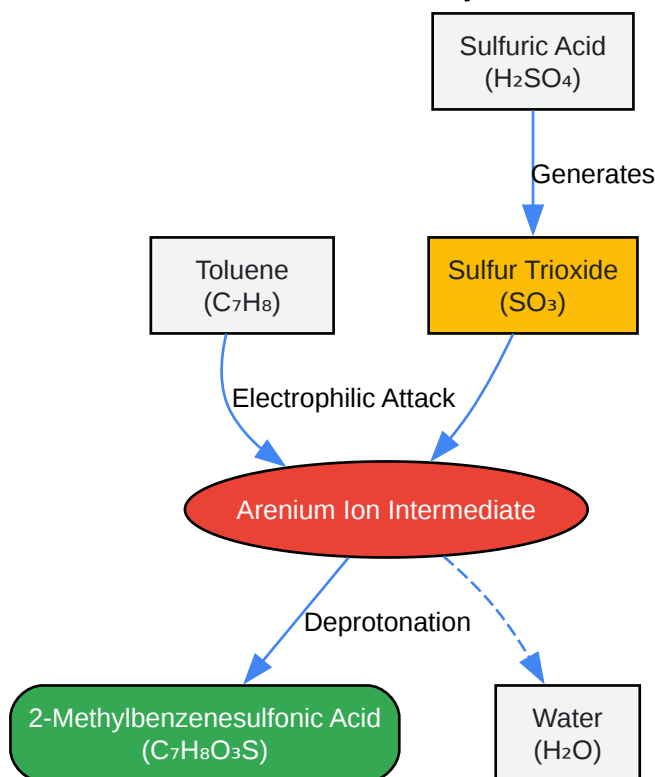
Identifier	Value	Reference
IUPAC Name	2-methylbenzenesulfonic acid	
Synonyms	o-toluenesulfonic acid, Toluene-2-sulfonic acid	[2]
InChI	1S/C7H8O3S/c1-6-4-2-3-5- 7(6)11(8,9)10/h2-5H,1H3, (H,8,9,10)	[8]
InChI Key	LBLYYCQCTBFVLH- UHFFFAOYSA-N	[1][8][10]
SMILES	CC1=CC=CC=C1S(=O)(=O)O	[2]

## Synthesis of 2-Methylbenzenesulfonic Acid

The primary method for synthesizing **2-methylbenzenesulfonic acid** is through the electrophilic aromatic substitution reaction of toluene with a sulfonating agent, typically sulfuric acid.[1]

## Reaction Pathway: Sulfonation of Toluene

Sulfonation of Toluene to Produce 2-Methylbenzenesulfonic Acid



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*Mechanism of the sulfonation of toluene.*

## Experimental Protocol: Synthesis of 2-Methylbenzenesulfonic Acid

This protocol describes a general laboratory-scale synthesis.

Materials:

- Toluene
- Concentrated sulfuric acid (98%)

- Sodium chloride
- Calcium carbonate
- Hydrochloric acid
- Dean-Stark apparatus
- Reaction flask
- Heating mantle
- Separatory funnel
- Beakers and other standard laboratory glassware

Procedure:

- Reaction Setup: Assemble a reaction flask with a heating mantle and a Dean-Stark apparatus.
- Sulfonation: Charge the reaction flask with toluene and slowly add concentrated sulfuric acid while stirring. The molar ratio of toluene to sulfuric acid should be optimized based on desired yield and purity.
- Heating and Water Removal: Heat the reaction mixture. The water formed during the reaction will be collected in the Dean-Stark trap, driving the equilibrium towards the products.
- Work-up: After the reaction is complete (as determined by monitoring, e.g., TLC or HPLC), cool the mixture.
- Purification:
  - Slowly pour the cooled reaction mixture into a saturated sodium chloride solution.
  - The sulfonic acid will precipitate. Filter the precipitate.

- To remove excess sulfuric acid, the crude product can be treated with calcium carbonate to precipitate calcium sulfate, which is then filtered off.
- The filtrate containing the calcium sulfonate salt is then acidified with hydrochloric acid to regenerate the **2-methylbenzenesulfonic acid**.
- Isolation: The product can be further purified by recrystallization.

## Applications in Research and Development

**2-Methylbenzenesulfonic acid** is a versatile compound with numerous applications.

### Catalysis

As a strong, non-oxidizing, organic-soluble acid, it is an effective catalyst in a variety of organic reactions, including:

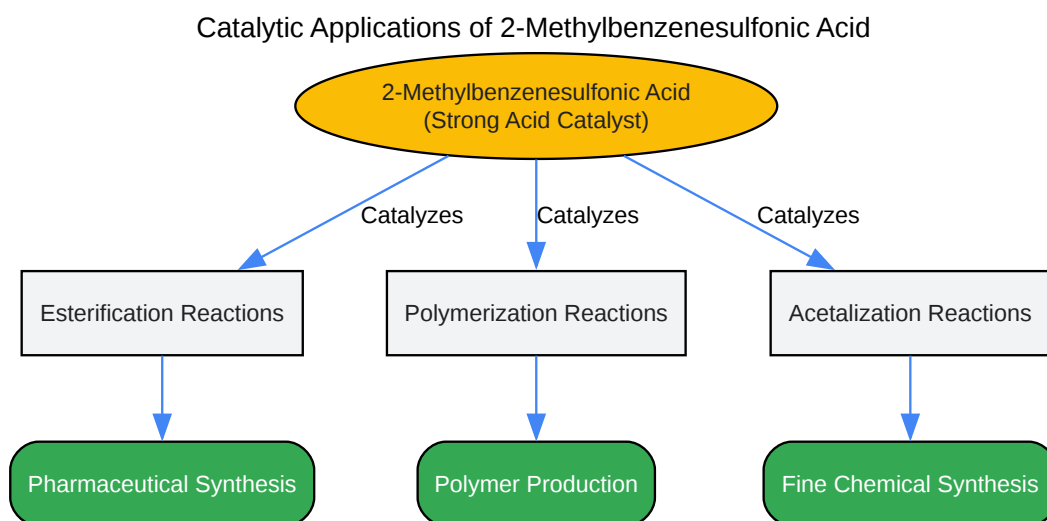
- Esterification: Catalyzes the formation of esters from carboxylic acids and alcohols.
- Acetalization: Used in the formation of acetals from aldehydes and alcohols.
- Polymerization: Acts as a catalyst in polymerization reactions.[\[3\]](#)[\[11\]](#)

### Chemical Intermediate

It serves as a crucial intermediate in the synthesis of:

- Pharmaceuticals: It is a building block for various active pharmaceutical ingredients (APIs).[\[3\]](#)[\[11\]](#)
- Dyes and Pigments: Used in the manufacturing of various colorants.[\[3\]](#)[\[11\]](#)
- Pesticides and Herbicides: A key component in the synthesis of agrochemicals.[\[3\]](#)[\[11\]](#)
- Detergents and Surfactants: Employed in the production of surface-active agents.

### Logical Relationship: Catalytic Role



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*Applications of **2-Methylbenzenesulfonic acid** as a catalyst.*

## Analytical Methods

High-performance liquid chromatography (HPLC) is a common technique for the analysis of **2-methylbenzenesulfonic acid**.

## Experimental Protocol: HPLC Analysis

Objective: To determine the purity of a **2-methylbenzenesulfonic acid** sample.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.
- Column: C18 reverse-phase column.
- Mobile Phase: A gradient of acetonitrile and water, often with a small amount of an acidifier like phosphoric or formic acid.[1][10]

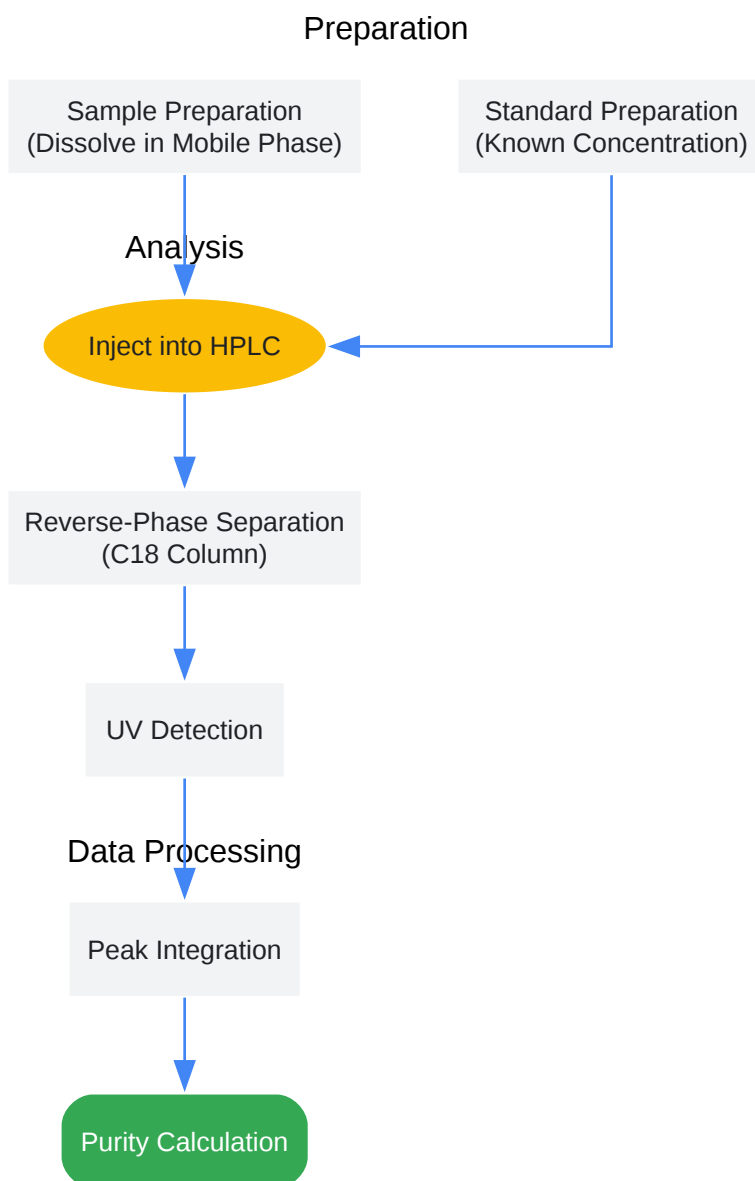
- Flow Rate: Typically 1.0 mL/min.
- Detection Wavelength: UV detection at a wavelength where the analyte has significant absorbance (e.g., 220 nm).
- Injection Volume: 10-20  $\mu$ L.

#### Procedure:

- Sample Preparation: Accurately weigh a sample of **2-methylbenzenesulfonic acid** and dissolve it in the mobile phase to a known concentration.
- Standard Preparation: Prepare a standard solution of known concentration.
- Analysis: Inject the standard and sample solutions into the HPLC system.
- Data Processing: Compare the peak area of the analyte in the sample to that of the standard to determine the purity.

## Experimental Workflow: HPLC Analysis

## Workflow for HPLC Analysis



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Workflow for the analysis of **2-methylbenzenesulfonic acid** by HPLC.

## Safety and Handling



**2-Methylbenzenesulfonic acid** is a corrosive substance that can cause severe skin burns and eye damage.<sup>[1][12]</sup> It is also an irritant and may cause respiratory irritation.

**Table 3: GHS Hazard Information**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation.

Handling Precautions:

- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid breathing dust.
- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical attention.<sup>[12]</sup>

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.
- Store away from incompatible materials such as bases and oxidizing agents.

## Conclusion

**2-Methylbenzenesulfonic acid** (CAS 88-20-0) is a fundamentally important chemical with broad applications in both industrial and research settings. Its strong acidic nature, combined

with its organic solubility, makes it an invaluable catalyst and synthetic intermediate. A thorough understanding of its properties, synthesis, and safe handling procedures is essential for its effective and responsible use in scientific and developmental endeavors.

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